

Technical Guide: Synthesis of N-(3,4-Dichlorophenyl)methacrylamide

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Compound of Interest

Compound Name: Chloranocryl

Cat. No.: B1668703

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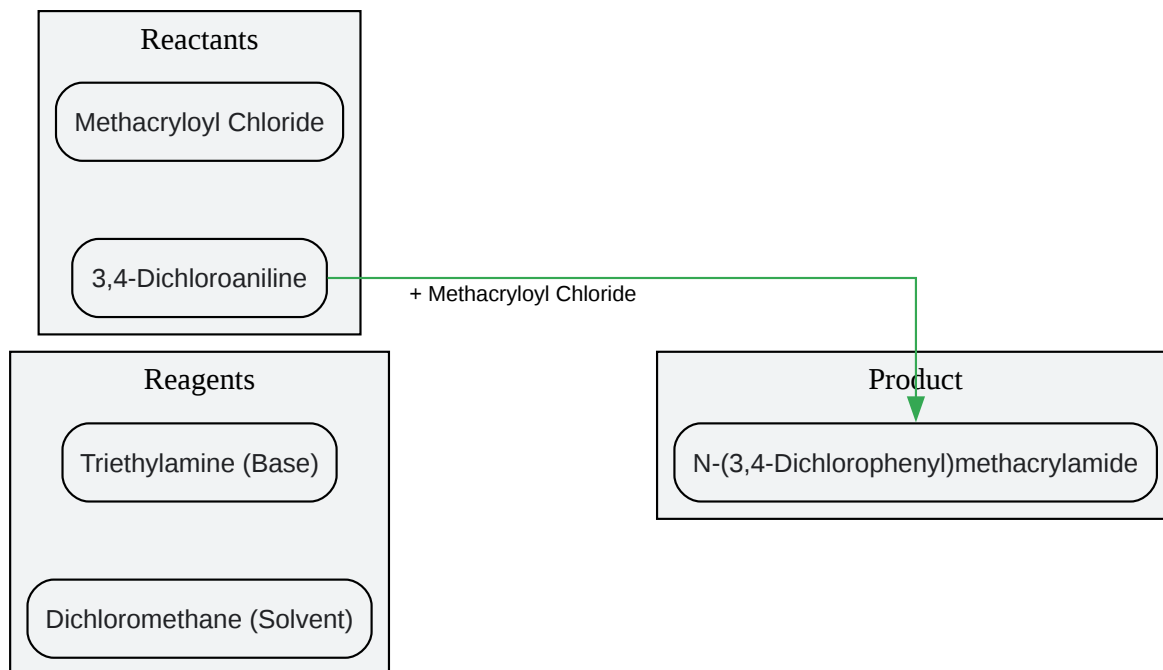
For Researchers, Scientists, and Drug Development Professionals

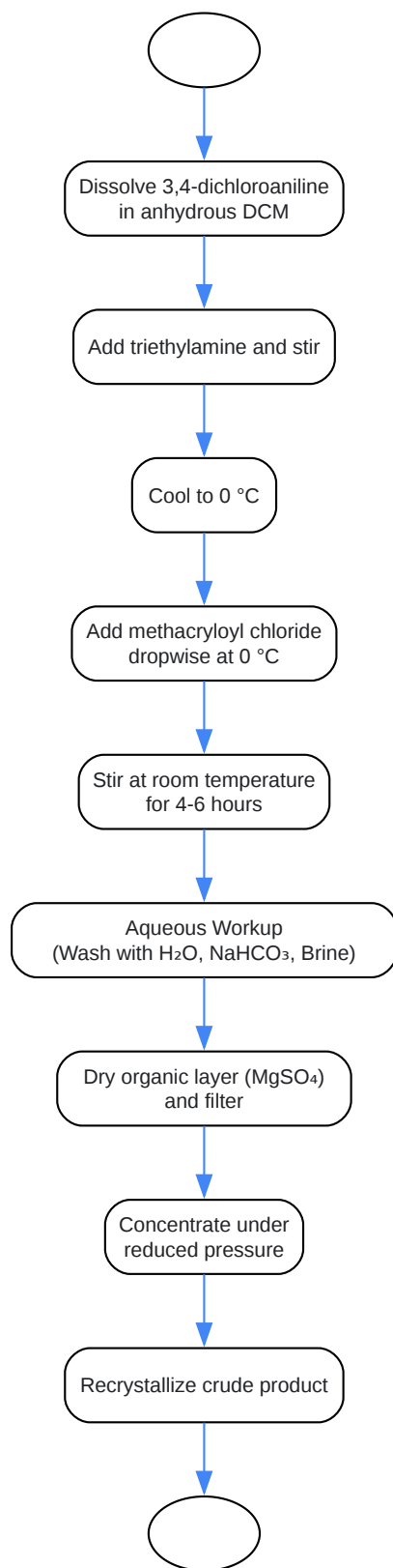
Introduction

N-(3,4-Dichlorophenyl)methacrylamide is a substituted acrylamide monomer of interest in polymer chemistry and materials science. The presence of the dichlorophenyl group imparts specific properties, such as hydrophobicity and potential biological activity, to polymers derived from this monomer. Its synthesis is of interest for the development of novel polymers for a variety of applications, including specialty coatings, functional resins, and as a component in copolymers for biomedical applications. This guide provides a detailed overview of a primary synthesis pathway for N-(3,4-Dichlorophenyl)methacrylamide, including a comprehensive experimental protocol and characterization data.

Synthesis Pathway: Acylation of 3,4-Dichloroaniline

The most direct and common method for the synthesis of N-(3,4-Dichlorophenyl)methacrylamide is the N-acylation of 3,4-dichloroaniline with methacryloyl chloride. This reaction, a variation of the Schotten-Baumann reaction, proceeds via nucleophilic acyl substitution. The lone pair of electrons on the nitrogen atom of the 3,4-dichloroaniline attacks the electrophilic carbonyl carbon of methacryloyl chloride. A base, typically a tertiary amine like triethylamine or pyridine, is used to neutralize the hydrochloric acid byproduct, driving the reaction to completion.





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